

# 4-bromoacetoacetanilide molecular structure and weight

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## Compound of Interest

Compound Name: 4-Bromo-3-oxo-n-phenylbutanamide

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## Technical Guide: 4-Bromoacetoacetanilide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-bromoacetoacetanilide, a key intermediate in organic synthesis. It covers the molecule's structural and physical properties, a detailed experimental protocol for its synthesis, and a logical workflow diagram.

## Molecular Structure and Identification

It is crucial to distinguish between two similarly named compounds:

- **4-Bromoacetoacetanilide (4-Bromo-3-oxo-N-phenylbutanamide):** This compound, with CAS number 1205-74-9, features a bromine atom on the acetoacetyl group. Its chemical formula is  $C_{10}H_{10}BrNO_2$ .[\[1\]](#)[\[2\]](#)
- **4'-Bromoacetanilide (N-(4-bromophenyl)acetamide):** This isomer, with CAS number 103-88-8, has a bromine atom attached to the phenyl ring. Its chemical formula is  $C_8H_8BrNO$ .[\[3\]](#)[\[4\]](#)[\[5\]](#)

This guide focuses on 4-bromoacetoacetanilide.

Molecular Structure:

(Structure inferred from the name "4-Bromo-3-oxo-N-phenylbutanamide")

## Physicochemical Properties

The quantitative data for 4-bromoacetoacetanilide and its common precursor, acetoacetanilide, are summarized below for easy comparison.

Property	4-Bromoacetoacetanilide	Acetoacetanilide (for comparison)
CAS Number	1205-74-9	102-01-2
Molecular Formula	C <sub>10</sub> H <sub>10</sub> BrNO <sub>2</sub> [1][2]	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	256.10 g/mol [1][2][6]	177.19 g/mol
Melting Point	130-132 °C[7]	84-86 °C
Boiling Point	437.3 °C at 760 mmHg[1]	296.5 °C at 760 mmHg
Density	1.544 g/cm <sup>3</sup> [1]	1.134 g/cm <sup>3</sup>
Appearance	Crude solid product[7]	White crystalline powder
Solubility	Soluble in alcohols, ethers, and chloroform.[1]	Soluble in hot water, alcohol, ether, chloroform, and benzene.

## Experimental Protocol: Synthesis of 4-Bromoacetoacetanilide

The following protocol details a common method for the synthesis of 4-bromoacetoacetanilide via the bromination of acetoacetanilide.[7] This process is a foundational reaction for producing various pharmaceutical and chemical compounds.[8][9][10]

Materials:

- Acetoacetanilide (4.0 g, 22.57 mmol)
- Bromine (1.16 ml, 22.59 mmol)

- Glacial Acetic Acid (29 ml total)
- Iodine (a small crystal)
- Ethanol (for crystallization)
- Ice-cold water

Equipment:

- Reaction flask
- Stirring apparatus
- Dropping funnel
- Filtration apparatus
- Nitrogen atmosphere setup

Procedure:

- Preparation of Reagents:
  - Prepare a solution of bromine by dissolving 1.16 ml of bromine in 17 ml of glacial acetic acid containing a small crystal of iodine.
  - Prepare a solution of acetoacetanilide by dissolving 4.0 g in 12 ml of glacial acetic acid in a reaction flask.
- Bromination Reaction:
  - The reaction is conducted under a nitrogen atmosphere.
  - Slowly add the bromine solution to the acetoacetanilide solution over a period of 2.5 hours at room temperature. Maintain the temperature by cooling with cold water as needed.
  - After the addition is complete, continue stirring the reaction mixture at room temperature for an additional 3 hours.

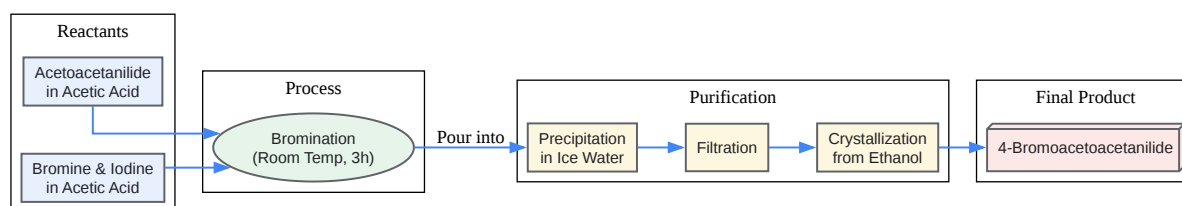
- Isolation and Purification:
  - Pour the reaction mixture into 100 ml of ice-cold water.
  - Collect the crude solid product by filtration.
  - Recrystallize the crude product from ethanol to obtain pure 4-bromoacetoacetanilide.

Yield:

This protocol is reported to yield approximately 3.30 g of 4-bromoacetoacetanilide.[7]

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 4-bromoacetoacetanilide.



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Synthesis of 4-Bromoacetoacetanilide.

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## References

- 1. chembk.com [chembk.com]
- 2. molcore.com [molcore.com]
- 3. 4'-Bromoacetanilide | C<sub>8</sub>H<sub>8</sub>BrNO | CID 7683 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chembk.com [chembk.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. 4-Bromoacetoacetanilide | CAS No- 1205-74-9 | Simson Pharma Limited [simsonpharma.com]
- 7. prepchem.com [prepchem.com]
- 8. nbino.com [nbino.com]
- 9. ud.goldsupplier.com [ud.goldsupplier.com]
- 10. 4-Bromo-3-oxo-n-phenylbutanamide | 1205-74-9 | Benchchem [benchchem.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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